

# Personal protective equipment for handling Non-8-ene-1-thiol

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: Non-8-ene-1-thiol

Cat. No.: B2499115

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## Essential Safety and Handling Guide for Non-8-ene-1-thiol

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Non-8-ene-1-thiol**. The following procedures are designed to ensure a safe laboratory environment by minimizing exposure risk and outlining clear, immediate actions for operational and emergency scenarios.

## Chemical Properties and Hazards

**Non-8-ene-1-thiol**, a member of the thiol chemical class, is characterized by a potent and unpleasant odor.[1] Like its structural analogs such as 1-Nonanethiol, it is a combustible liquid that can cause irritation to the eyes, skin, and respiratory system.[2][3] Inhalation may lead to respiratory tract irritation, while skin contact can cause irritation and dermatitis.[2] Due to the high volatility and extremely low odor threshold of thiols, work should be meticulously planned to contain vapors.[1]

## Quantitative Safety Data

The following table summarizes key quantitative data, primarily based on the close structural analog, 1-Nonanethiol, due to the limited availability of specific data for **Non-8-ene-1-thiol**.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>18</sub> S	[4]
Molecular Weight	158.31 g/mol	N/A
Appearance	Clear, colorless to yellow liquid	[2][3]
Odor	Strong, stench	[1][2]
Boiling Point	220 °C (428 °F)	[2][3]
Flash Point	78 - 79 °C (172.4 - 174.2 °F)	[2][3]
Vapor Density	5.53 (Air = 1)	[2]
Incompatibilities	Strong oxidizing agents, reducing agents, strong acids, strong bases, alkali metals.[2][5]	N/A

## Operational and Disposal Plans

### Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **Non-8-ene-1-thiol** to prevent exposure through inhalation, skin, or eye contact.

- Ventilation Controls: All work must be conducted within a certified chemical fume hood to manage volatile vapors and offensive odors.[1][2]
- Eye and Face Protection: Wear chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2] A face shield should be worn over goggles when there is a significant risk of splashes.[6]
- Skin Protection:
  - Gloves: Wear appropriate chemical-resistant gloves (e.g., nitrile) to prevent skin exposure. [2][6] Inspect gloves before each use and change them immediately if contact with the thiol occurs.

- Lab Coat: A fire-resistant lab coat should be worn and kept fully buttoned.[6][7]
- Clothing: Wear long pants and closed-toe shoes to protect the entire body.[6][7]
- Respiratory Protection: If work cannot be conducted in a fume hood or if exposure limits are exceeded, a respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements must be followed.[2]

## Step-by-Step Handling Protocol

Adherence to a strict handling protocol is essential for safety.

- Preparation: Before starting, ensure an eyewash station and safety shower are accessible.  
[2] Inform colleagues in the area that thiol work is commencing.[1]
- Fume Hood Usage: Conduct all transfers and manipulations of **Non-8-ene-1-thiol** inside a certified chemical fume hood.[2]
- Eliminate Ignition Sources: Keep the work area free of heat, sparks, and open flames, as the substance is a combustible liquid.[2][8][9]
- Transferring the Chemical: Use appropriate, clean tools for transfers. Avoid pressurizing or grinding containers.
- Post-Handling: After handling, wash hands and any potentially exposed skin thoroughly.[2] Decontaminate all equipment used.
- Storage: Store the chemical in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials.[2]

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- To cite this document: BenchChem. [Personal protective equipment for handling Non-8-ene-1-thiol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2499115#personal-protective-equipment-for-handling-non-8-ene-1-thiol>]

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